

Technical Guide: Physical Characteristics of 5-Octyldihydrofuran-2(3H)-one-d4

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Compound of Interest

Compound Name: 5-Octyldihydrofuran-2(3H)-one-d4

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**Abstract

This technical guide provides a comprehensive overview of the known and predicted physical characteristics of **5-Octyldihydrofuran-2(3H)-one-d4**. Due to the limited availability of experimental data for this specific deuterated isotopologue, this document leverages data from its non-deuterated analogue, (±)-Dihydro-5-octyl-2(3H)-furanone, also known as γ-dodecalactone. It is a well-established principle in chemistry that deuterium substitution has a negligible effect on most macroscopic physical properties; therefore, the data presented for the non-deuterated form serve as a reliable proxy. This guide includes a summary of physical properties in a tabular format, detailed experimental protocols for determining these properties, and graphical representations of its chemical structure and a general workflow for the characterization of deuterated compounds.

Introduction

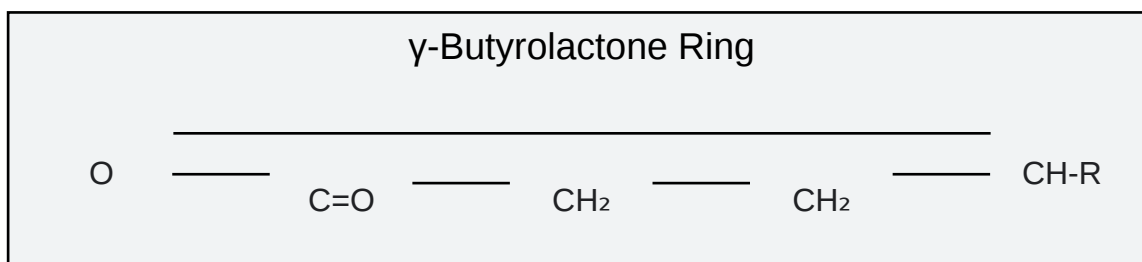
5-Octyldihydrofuran-2(3H)-one, a gamma-lactone, is a molecule of interest in various fields, including flavor and fragrance science. The deuterated version, **5-Octyldihydrofuran-2(3H)-one-d4**, is particularly valuable as an internal standard in quantitative mass spectrometry-based analytical methods, such as isotope dilution assays. Its increased molecular weight allows for clear differentiation from the endogenous, non-deuterated compound, enabling precise quantification in complex biological matrices. This guide serves as a foundational resource for researchers working with this deuterated standard.

Chemical Structure and Properties

The fundamental structure of 5-Octyldihydrofuran-2(3H)-one consists of a five-membered lactone ring with an octyl side chain. In the d4 isotopologue, four hydrogen atoms are replaced by deuterium.

General Structure of a Gamma-Lactone

General Structure of a Gamma-Lactone



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Caption: General chemical structure of a gamma-lactone ring.

Table 1: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of (±)-Dihydro-5-octyl-2(3H)-furanone. These values are considered close approximations for **5-Octyldihydrofuran-2(3H)-one-d4**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₂ O ₂	[1][2]
Molecular Weight	198.30 g/mol	[1]
Monoisotopic Mass	198.161979948 Da	
Appearance	Colorless liquid	[2][3]
Melting Point	17-18 °C	
Boiling Point	130-132 °C at 1.5 mmHg	[2]
311 °C at 760 mmHg	[3]	
Density	0.936 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.451 - 1.456	[2][3]
Flash Point	110 °C (closed cup)	[3]
Solubility	Very slightly soluble in water.	
logP (Octanol/Water)	3.55 - 3.8	[1][3]

Experimental Protocols

The following sections detail standard laboratory procedures for determining the key physical properties of organic compounds like **5-Octyldihydrofuran-2(3H)-one-d4**.

Melting Point Determination

The melting point is a critical indicator of purity. For a compound that is a liquid at room temperature, this would be its freezing point.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer.
- Procedure:
 - A small amount of the solid compound is introduced into a capillary tube.[4][5]

- The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a thermometer.[5]
- The sample is heated slowly (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.[5]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[5]
- Note: A sharp melting range (typically 0.5-1.0 °C) is indicative of a pure compound.[5]

Boiling Point Determination

- Apparatus: Thiele tube or a small-scale distillation apparatus, heat source, thermometer, capillary tube (sealed at one end).[6][7]
- Procedure (Thiele Tube Method):
 - A small volume (a few milliliters) of the liquid is placed in a small test tube.
 - A capillary tube, sealed at one end, is placed open-end-down into the liquid.[8]
 - The test tube is attached to a thermometer and heated in a Thiele tube containing heating oil.[9]
 - The apparatus is heated until a rapid and continuous stream of bubbles emerges from the capillary tube.[8]
 - The heat source is removed, and the apparatus is allowed to cool.
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[9]

Solubility Determination

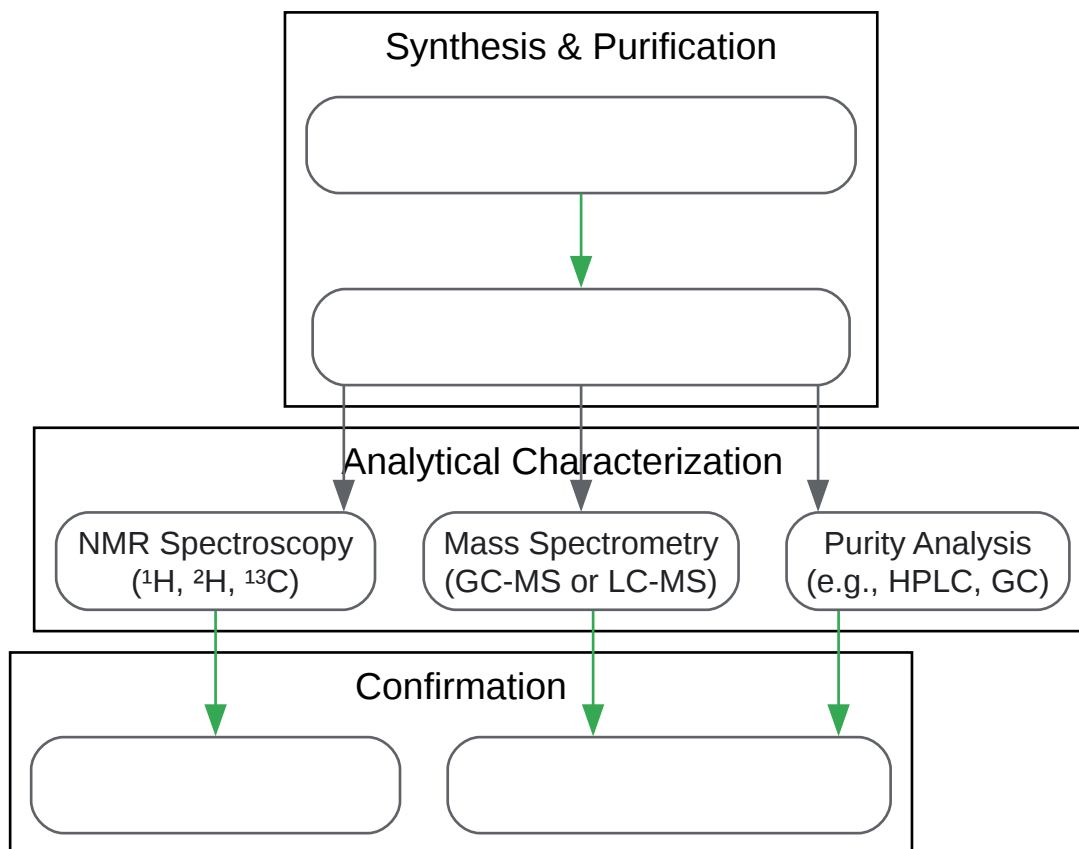
- Apparatus: Test tubes, vortex mixer (optional).

- Procedure:
 - Approximately 0.1 g of the compound (if solid) or 0.2 mL (if liquid) is placed in a small test tube.[\[10\]](#)
 - 3 mL of a solvent (e.g., water, ethanol, diethyl ether) is added in portions.[\[10\]](#)
 - The mixture is agitated vigorously after each addition.
 - Solubility is determined by visual inspection for the formation of a homogeneous solution.
 - For water-soluble compounds, the pH of the resulting solution can be tested with litmus or pH paper to identify acidic or basic properties.[\[11\]](#)[\[12\]](#)

Characterization Workflow for Deuterated Compounds

The successful synthesis and purification of a deuterated compound require a rigorous analytical characterization workflow to confirm its identity, purity, and the extent of deuterium incorporation.

Characterization Workflow for Deuterated Compounds



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Caption: A logical workflow for the synthesis and characterization of deuterated compounds.

This workflow typically involves:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR is used to confirm the absence of protons at the sites of deuteration, while ²H NMR directly detects the deuterium nuclei, confirming their location.^[13]
- Mass Spectrometry (MS): Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) are essential for determining the molecular weight of the deuterated compound and assessing its isotopic purity and enrichment.^{[13][14]}

- Purity Analysis: Chromatographic methods such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) are employed to determine the chemical purity of the compound.

Conclusion

This technical guide provides essential information on the physical characteristics of **5-Octyldihydrofuran-2(3H)-one-d4**, primarily based on data from its non-deuterated analogue. The included experimental protocols and characterization workflow offer a practical framework for researchers and scientists in the fields of analytical chemistry and drug development. Accurate characterization of such deuterated standards is paramount for their effective use in quantitative studies.

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